

An In-depth Technical Guide on the Environmental Persistence of PCB 30 Congener

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Compound of Interest

Compound Name: 2,4',6-Trichlorobiphenyl

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Introduction

Polychlorinated biphenyls (PCBs) are a class of synthetic organic chemicals that were once widely used in various industrial applications due to their desirable properties such as thermal stability, chemical inertness, and electrical insulating capabilities. However, their widespread use and improper disposal have led to their ubiquitous presence in the environment. PCBs are recognized as persistent organic pollutants (POPs) due to their resistance to degradation, potential for bioaccumulation, and adverse health effects.^{[1][2][3]} This guide focuses specifically on the environmental persistence of PCB 30, a trichlorobiphenyl congener with the chemical structure 2,4,6-trichlorobiphenyl. Understanding the environmental fate of individual PCB congeners like PCB 30 is crucial for accurate risk assessment and the development of effective remediation strategies.

Physicochemical Properties of PCB 30

The environmental behavior of a chemical is largely governed by its physicochemical properties. For PCB 30 (CAS Number: 35693-92-6), these properties influence its partitioning between different environmental compartments such as air, water, soil, and biota.

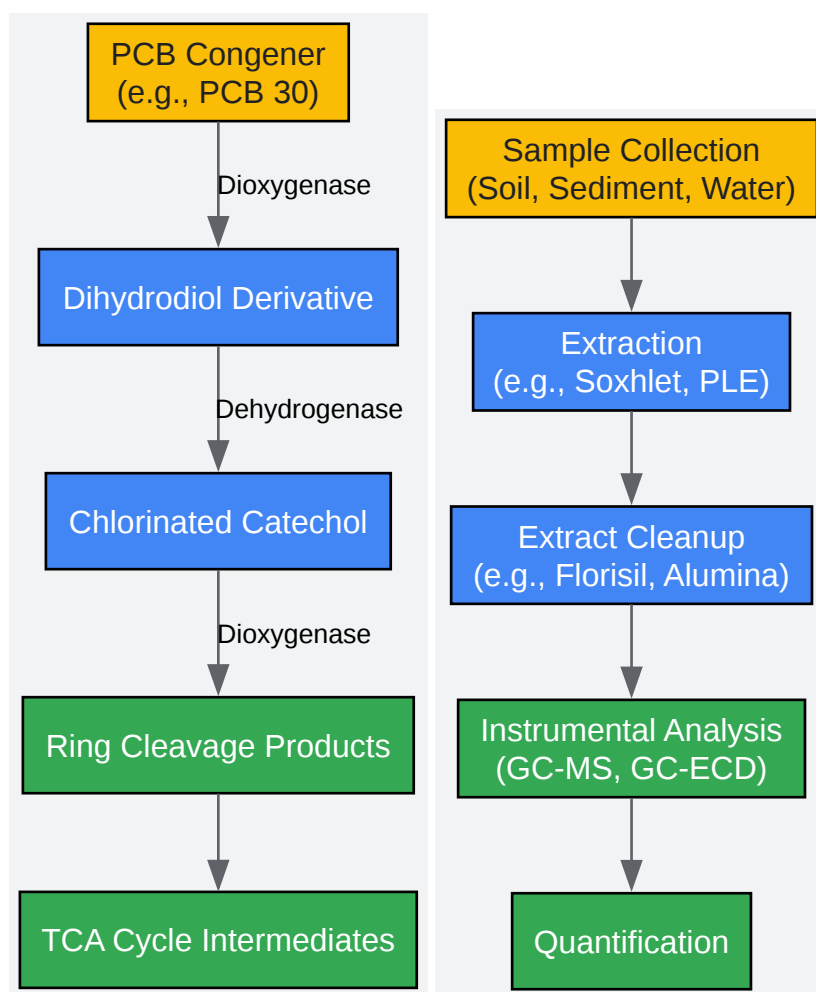
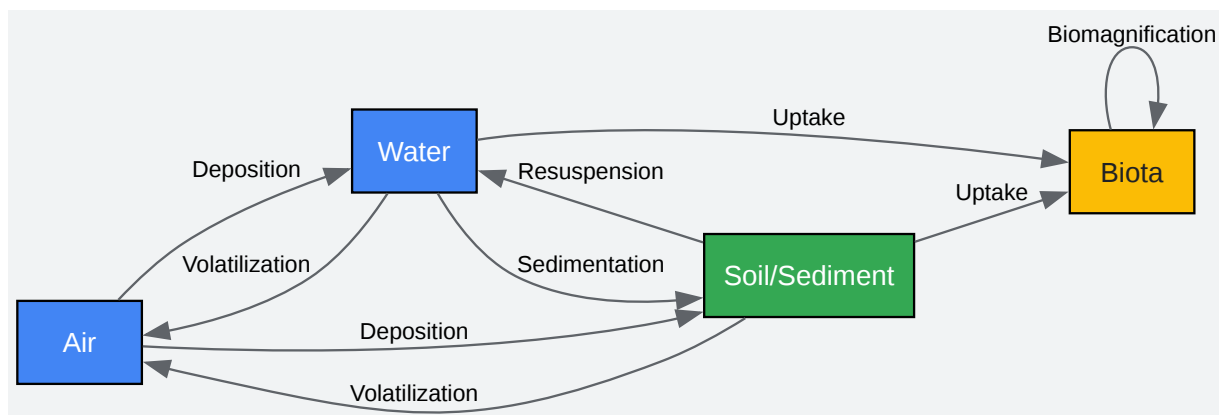
Property	Value	Source
Molecular Formula	C ₁₂ H ₇ Cl ₃	[4]
Molecular Weight	257.54 g/mol	[4]
Log K _{ow} (Octanol-Water Partition Coefficient)	5.7	[5]
Henry's Law Constant	Data not available in a readily usable format in the search results.	[1]

A high Log K_{ow} value, such as that for PCB 30, indicates a strong tendency to partition from water into organic phases, including the fatty tissues of living organisms, which is a key factor in its bioaccumulation potential.[3] The Henry's Law constant would provide insight into its volatility and the likelihood of its partitioning between water and the atmosphere.

Environmental Fate and Transport

Once released into the environment, PCB 30, like other PCBs, undergoes a complex cycle of transport and transformation. As a lighter congener, it has a greater potential for long-range atmospheric transport compared to more heavily chlorinated PCBs.[3] It can cycle between air, water, and soil, leading to its global distribution.[3]

Diagram: Environmental Cycling of PCB 30



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